

# Application Notes: Synthesis of Ethyl 4-oxo-4H-chromene-2-carboxylate from Phenol

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## Compound of Interest

Compound Name: Ethyl 4-oxo-4H-chromene-2-carboxylate

Cat. No.: B078086

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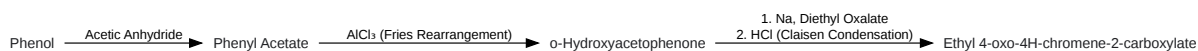
## Introduction

**Ethyl 4-oxo-4H-chromene-2-carboxylate** is a versatile heterocyclic compound featuring a chromone core. This scaffold is a privileged structure in medicinal chemistry and drug discovery, serving as a key intermediate in the synthesis of various biologically active molecules.[1] Derivatives of the chromone nucleus have demonstrated a wide range of pharmacological activities, including anti-inflammatory and anticancer properties.[1] This document provides a detailed protocol for a two-step synthesis of **Ethyl 4-oxo-4H-chromene-2-carboxylate**, starting from phenol. The synthesis involves the Fries rearrangement to produce a key intermediate, 2'-hydroxyacetophenone, followed by a Claisen condensation with diethyl oxalate to yield the final product.

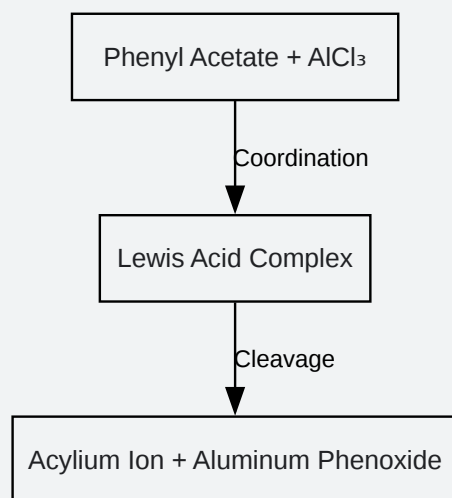
## Overall Synthetic Pathway

The synthesis proceeds in two primary stages:

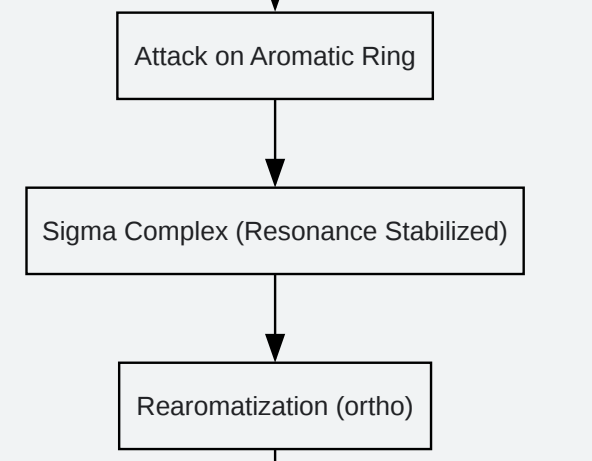
- **Fries Rearrangement:** Phenol is first acetylated to form phenyl acetate. This ester then undergoes a Lewis acid-catalyzed Fries rearrangement to yield o-hydroxyacetophenone.
- **Claisen Condensation & Cyclization:** The o-hydroxyacetophenone is then subjected to a Claisen condensation with diethyl oxalate, followed by an acid-catalyzed intramolecular cyclization to form the chromone ring.[2]



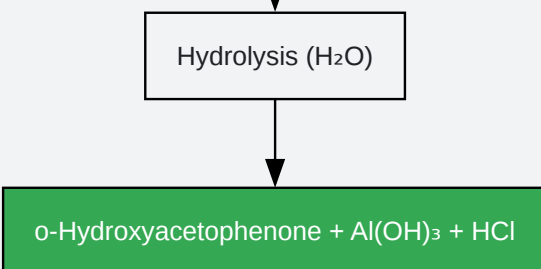
### Step 1: Formation of Acylium Ion

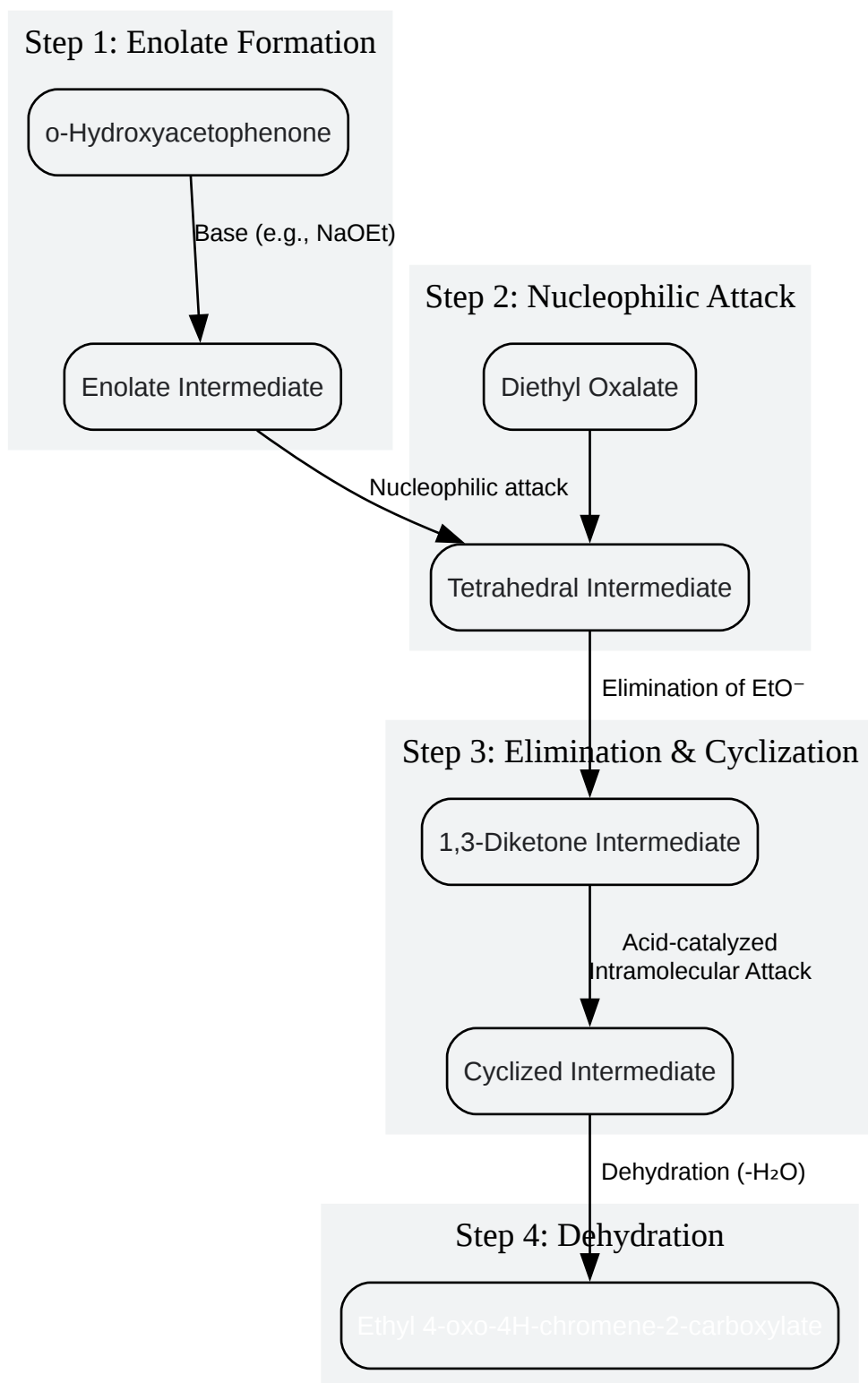


### Step 2: Electrophilic Aromatic Substitution

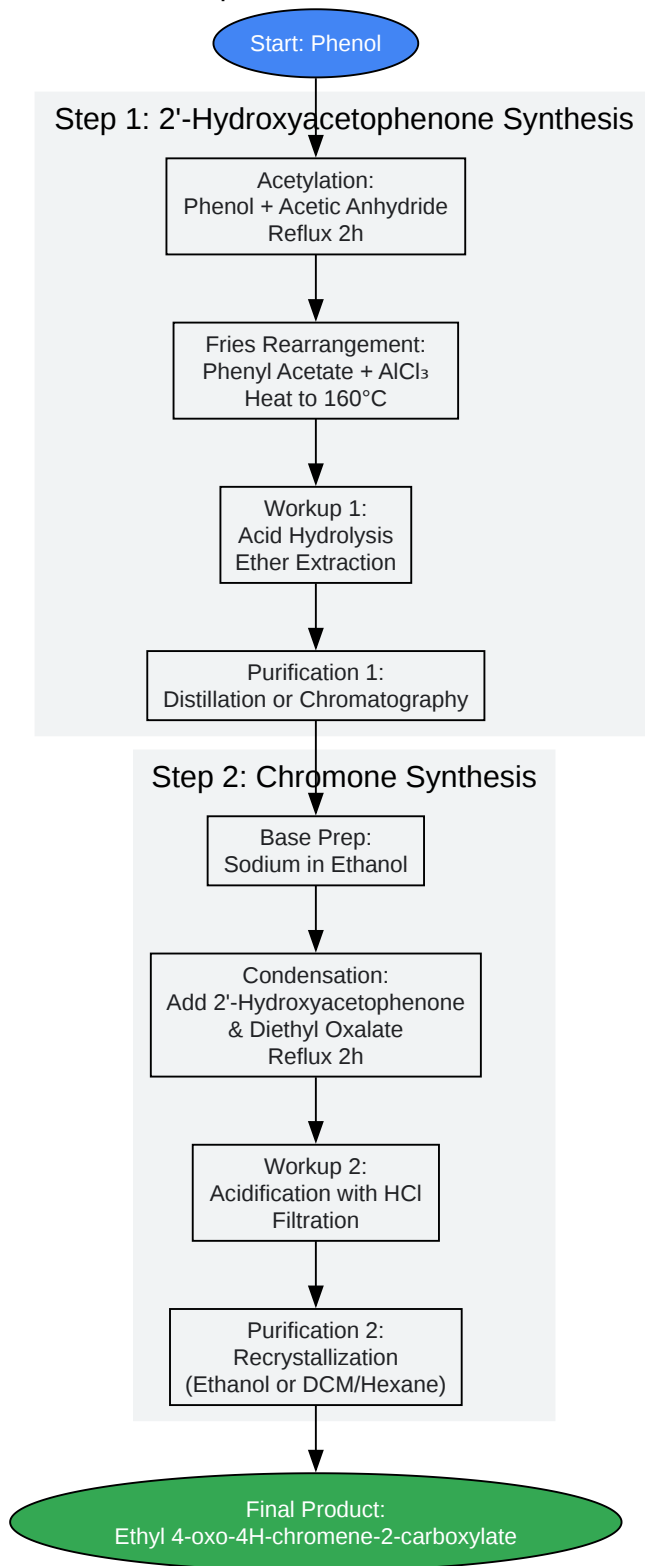


### Step 3: Hydrolysis





## Experimental Workflow

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## References

- 1. chemimpex.com [chemimpex.com]
- 2. books.rsc.org [books.rsc.org]
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